

Application Notes and Protocols for Glucosylceramide Synthase-IN-2

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Compound of Interest

Compound Name: *Glucosylceramide synthase-IN-2*

Cat. No.: *B10827906*

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Introduction

Glucosylceramide synthase (GCS) is a pivotal enzyme in sphingolipid metabolism, catalyzing the transfer of glucose from UDP-glucose to ceramide, the first committed step in the biosynthesis of most glycosphingolipids. GCS plays a crucial role in various cellular processes, including proliferation, apoptosis, and drug resistance. Its dysregulation has been implicated in numerous diseases, making it an attractive therapeutic target. **Glucosylceramide synthase-IN-2** (GCS-IN-2) is a potent and orally active inhibitor of GCS, demonstrating significant potential for research and therapeutic applications. These application notes provide detailed protocols for the utilization of GCS-IN-2 in enzymatic and cell-based assays, as well as in vivo studies, to investigate the function of GCS and the therapeutic potential of its inhibition.

Quantitative Data

The following tables summarize the key quantitative data for **Glucosylceramide synthase-IN-2**, facilitating experimental design and data comparison.

Table 1: In Vitro Efficacy of **Glucosylceramide Synthase-IN-2**

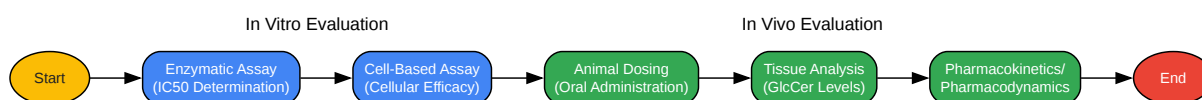
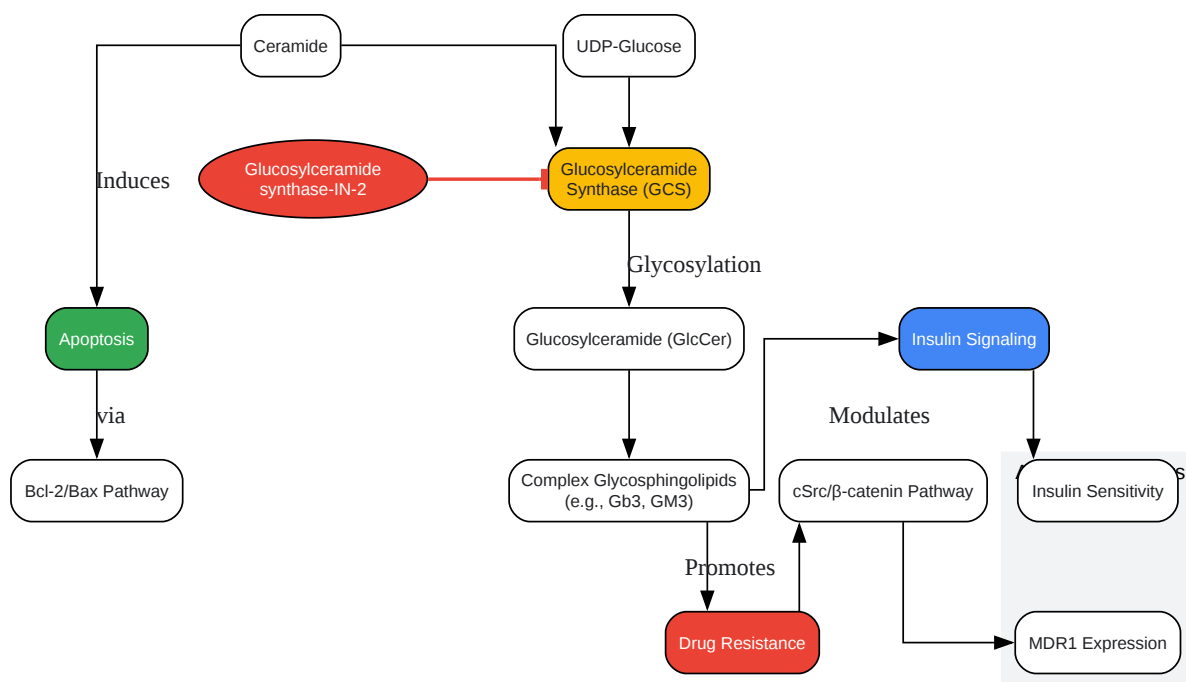
Parameter	Species	Value	Reference
IC ₅₀	Human GCS	15 nM	[1][2]
IC ₅₀	Mouse GCS	190 nM	[1][2]
Inhibition Type	-	Noncompetitive with C8-ceramide and UDP-glucose	[1][2]
SERT Inhibitory Activity (IC ₅₀)	-	>10 µM	[1]
GCase Activity (EC ₅₀)	-	>300 µM	[1]

Table 2: In Vivo Pharmacokinetics and Efficacy of **Glucosylceramide Synthase-IN-2** in Mice

Parameter	Dosing	Value	Species	Reference
Effect on GlcCer	30, 100, 300 mg/kg (p.o.)	Dose-dependent reduction in plasma and cerebral cortex	C57BL/6J mice	[1]
C _{max}	5 mg/kg (p.o.)	416 ng/mL	Mice	[1]
Oral Bioavailability (BA)	-	31%	Mice	[1]
Brain Exposure (Cu,brain)	30 mg/kg (1 h)	0.21 µM	Mice	[1]

Signaling Pathway

The inhibition of Glucosylceramide synthase by **Glucosylceramide synthase-IN-2** has significant downstream effects on multiple signaling pathways implicated in cancer and metabolic diseases. The diagram below illustrates the central role of GCS and the consequences of its inhibition.



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References

- 1. researchgate.net [researchgate.net]
- 2. Glucosylceramide synthase-IN-2 | TargetMol [targetmol.com]
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